

1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane

literature review

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Compound of Interest

Compound Name: 1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane

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An In-depth Technical Guide to **1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane**

Introduction

1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane, often abbreviated as V3D3, is a cyclic organosilicon compound with the molecular formula $C_9H_{18}O_3Si_3$.^{[1][2]} It is structurally defined by a six-membered silicon-oxygen ring (a cyclotrisiloxane), with each silicon atom bearing one methyl group and one reactive vinyl group.^{[1][3]} This unique structure, combining the stability of a siloxane backbone with the reactivity of vinyl groups, makes it a versatile monomer and chemical intermediate.^{[1][4]} Its primary significance lies in polymer chemistry, where it serves as a crucial building block for specialized silicone polymers, including vinyl silicone rubbers and fluids.^{[3][4]} The strained nature of the cyclotrisiloxane ring facilitates controlled ring-opening polymerization, while the vinyl groups provide active sites for crosslinking and other chemical modifications.^[3] This guide provides a comprehensive technical overview of its properties, synthesis, reaction mechanisms, and applications for researchers in materials science and drug development.

Physicochemical Properties

1,3,5-Trivinyl-1,3,5-trimethylcyclotrisiloxane is a colorless or light-yellow, clear liquid at room temperature.^{[2][4][5]} It possesses low water solubility and low volatility.^[4] The compound is noted for its dual functionality, containing both stable methyl groups and reactive vinyl groups, which makes it an effective crosslinker with high reactivity.^[4]

| Property | Value | Reference(s) |
|------------------------|---|--------------|
| CAS Number | 3901-77-7 | [1][2][4][6] |
| Molecular Formula | C ₉ H ₁₈ O ₃ Si ₃ | [2][5][6][7] |
| Molecular Weight | 258.49 g/mol | [1][5][6] |
| Appearance | Colorless or light yellow clear liquid | [2][4] |
| Density | 0.967 g/cm ³ | [2][5] |
| Boiling Point | 80 °C at 20 mmHg | [2][5][8] |
| Melting Point | < 0 °C | [2][5] |
| Flash Point | > 65 °C | [2][5] |
| Refractive Index | 1.448 (@ 20°C) | [2][5] |
| EINECS Number | 223-458-5 | [2][5] |
| InChIKey | BVTLTBONLZSBJC-UHFFFAOYSA-N | [1][7] |
| Hydrolytic Sensitivity | No significant reaction with aqueous systems | [2][8] |

Synthesis and Experimental Protocols

The synthesis of **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane** can be achieved through several routes, primarily involving the introduction of vinyl groups onto a pre-formed cyclotrisiloxane ring or the cyclization of vinyl-substituted silane precursors.[1]

Method 1: Vinylation of Trimethylcyclotrisiloxane

This is a common laboratory-scale method involving the direct vinylation of a trimethylcyclotrisiloxane precursor.[1]

- Objective: To substitute hydrogen atoms on the methyl groups of the siloxane ring with vinyl groups.

- Reagents:
 - Trimethylcyclotrisiloxane
 - Vinylation reagent (e.g., vinylmagnesium bromide or vinylolithium)[1]
 - Anhydrous solvent (e.g., tetrahydrofuran)
- Protocol:
 - The reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions with moisture or oxygen.[1]
 - The trimethylcyclotrisiloxane is dissolved in an anhydrous solvent in a suitable reaction vessel.
 - The vinylation reagent is added dropwise to the solution while maintaining a controlled temperature, typically between 60–80°C.[1]
 - The reaction is allowed to proceed for several hours and is monitored for completion using spectroscopic methods such as ^1H and ^{29}Si NMR.[1]
 - Upon completion, the reaction is quenched, and the product is worked up to remove by-products and unreacted starting materials.
 - Purification is achieved via fractional distillation or column chromatography to yield high-purity **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane**. [1]

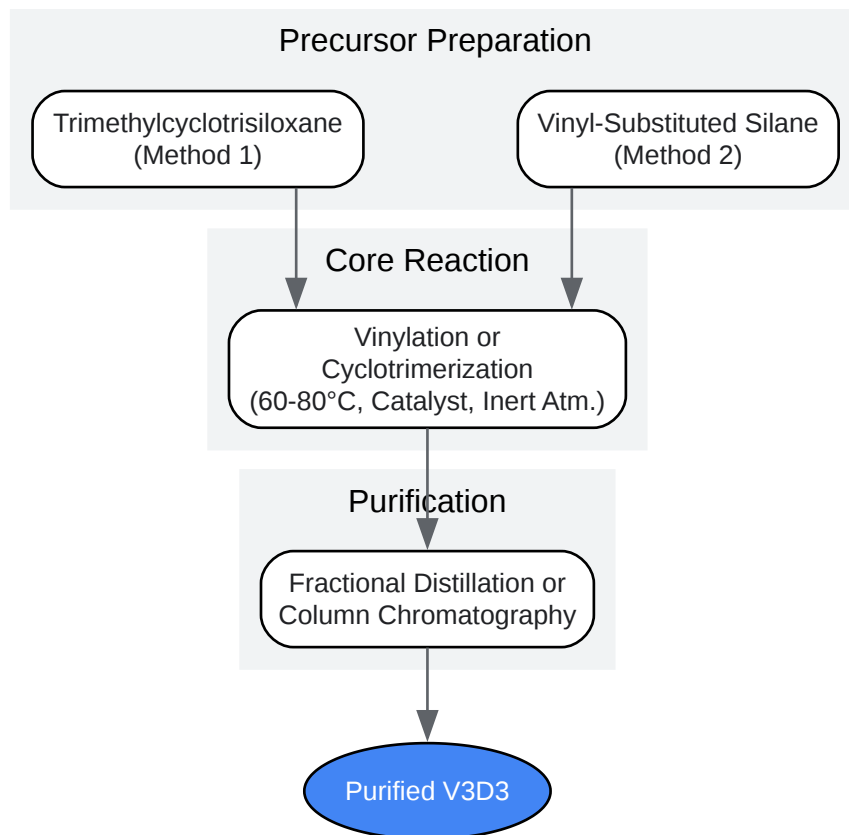
Method 2: Cyclotrimerization of Vinyl-Substituted Silane Precursors

This alternative approach involves building the cyclotrisiloxane ring from smaller vinyl-containing silane units.[1]

- Objective: To form the cyclic trimer from vinyl-substituted silane monomers.
- Reagents:

- Vinyl-substituted silane precursor (e.g., vinylchloromethylsilane)
- Acidic or basic catalyst (e.g., sulfuric acid or potassium hydroxide)[1]
- Anhydrous solvent
- Protocol:
 - The vinyl-substituted silane precursor is purified, typically by vacuum distillation, to remove any impurities.[1]
 - The purified precursor is dissolved in an anhydrous solvent.
 - A catalyst (acid or base) is introduced to facilitate the controlled hydrolytic condensation and ring closure.[1]
 - The reaction is maintained at a moderate temperature (e.g., 60–80°C) to promote cyclization and minimize the formation of linear oligomers.[1]
 - The formation of the cyclotrisiloxane ring and the integration of the vinyl groups are confirmed by ^1H and ^{29}Si NMR spectroscopy.[1]
 - The final product is purified using distillation or chromatographic techniques.[1]

General Synthesis Workflow



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Caption: A generalized workflow for the synthesis of V3D3.

Key Chemical Reactions and Mechanisms

The reactivity of **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane** is dominated by two primary features: the strained siloxane ring and the pendant vinyl groups.

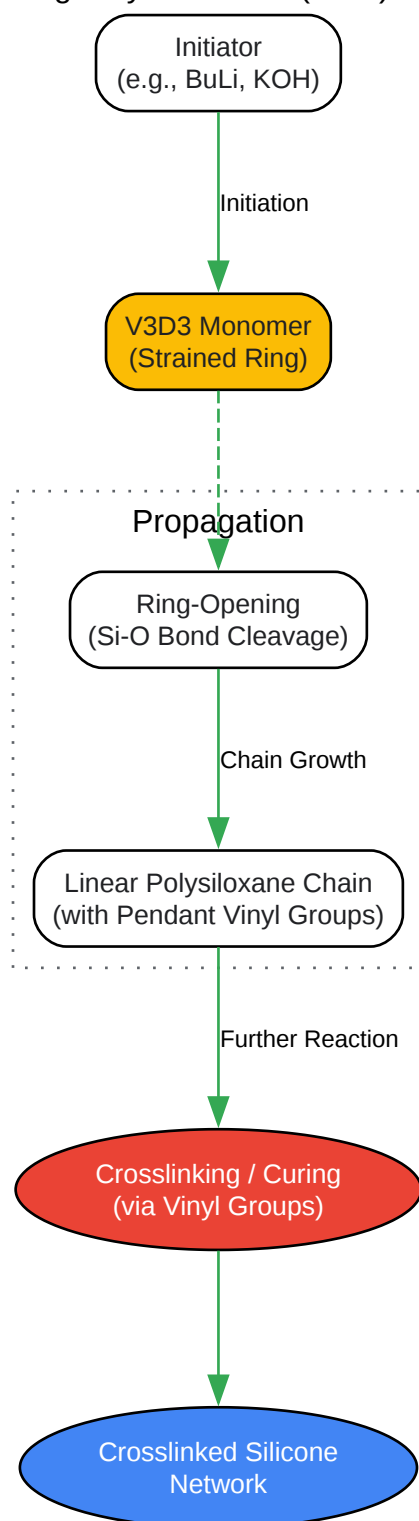
Ring-Opening Polymerization (ROP)

The three-membered (D3) siloxane ring is highly strained compared to larger cyclic siloxanes (e.g., D4). This strain makes it susceptible to ring-opening polymerization under anionic or cationic initiation.^[3] This reaction is a cornerstone of silicone polymer chemistry.^[3]

The mechanism involves the cleavage of a Si-O bond in the ring by an initiator, generating a reactive center that then attacks another monomer molecule.^[1] This process propagates,

leading to the formation of linear polysiloxane chains with repeating vinyl- and methyl-substituted siloxane units. The vinyl groups typically remain intact along the polymer backbone, making them available for subsequent crosslinking reactions.[1]

Ring-Opening Polymerization (ROP) Mechanism



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Caption: The mechanism of ring-opening polymerization of V3D3.

Cross-Coupling Reactions

The vinyl groups of **1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane** serve as valuable nucleophiles in palladium-catalyzed cross-coupling reactions.[8] This functionality allows it to be used as a reagent for vinylation, enabling the formation of carbon-carbon bonds to create structures like styrenes and dienes.[8] This application is particularly relevant in synthetic organic chemistry.

Applications

The dual reactivity of V3D3 makes it a valuable material in a variety of fields, from industrial polymers to advanced electronics and biomedical materials.

- **Polymer Synthesis:** It is a fundamental raw material for producing addition-cure liquid silicone rubbers and vinyl silicone oils.[4] The vinyl groups allow for curing via hydrosilylation, leading to stable, crosslinked polymer networks.
- **Chemical Intermediate:** It functions as a coupling agent and an intermediate in the synthesis of other organosilicon compounds.[4][6]
- **Electronics and Semiconductors:** It is used to synthesize flame-retardant silicone resins, which are applied in the semiconductor and electronics industries for encapsulation and insulation.[4]
- **Biomedical Applications:** Polymers derived from V3D3 have shown good biocompatibility, making them suitable candidates for use in biomedical devices and drug delivery systems.[1]
- **Advanced Materials:** Research has explored the use of poly(**1,3,5-trivinyl-1,3,5-trimethylcyclotrisiloxane**) in creating memristive devices for flexible electronics, with potential applications in neuromorphic computing.[1] It has also been shown to enhance the photocatalytic activity of materials like TiO₂. [1]

Characterization Techniques

The synthesis and purity of V3D3, as well as the properties of its resulting polymers, are assessed using a range of analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{29}Si NMR are used to confirm the ring structure, verify the integration of vinyl groups, and monitor the progress of synthesis and polymerization reactions.[1]
- Fourier Transform Infrared Spectroscopy (FTIR): This technique is employed to identify characteristic functional groups, such as the Si-O-Si stretching of the siloxane ring and the C=C stretching of the vinyl groups.[1]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability and polymerization behavior of the monomer and its polymers.[1]
- Chromatography: Gas chromatography (GC) and other chromatographic techniques are used for purity assessment and to separate the cyclic trimer from linear oligomers or other impurities.[1]

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